

Reported Biological Activities of 8-Bromocaffeine and Derivatives

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Compound Focus: Caffeine, 8-bromo-

CAS No.: 10381-82-5

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The table below summarizes the main biological findings for 8-bromocaffeine and related compounds from the search results.

Compound Name	Core Biological Activity / Application	Key Findings / Experimental Data
8-Bromocaffeine	Radiosensitizer [1]	Increases sensitivity of tumor cells to radiotherapy; observed in brain tumor models.
8-(5-chloropyridin-3-yloxy)caffeine (3k)	Antibacterial [2]	Strong inhibitory activity against <i>Salmonella enteritidis</i> (MIC = 15.6 µg/mL).
8-(quinolin-8-yloxy)caffeine (3g)	Topoisomerase II Inhibitor [2]	Showed the strongest inhibitory activity against topoisomerase II enzyme.
8-(6-methylpyridin-2-yloxy)caffeine (3j) & 8-(3-chloro-6-(trifluoromethyl)pyridin-2-yloxy)caffeine (3m)	Analgesic [2]	Demonstrated analgesic effect without central nervous system stimulation.

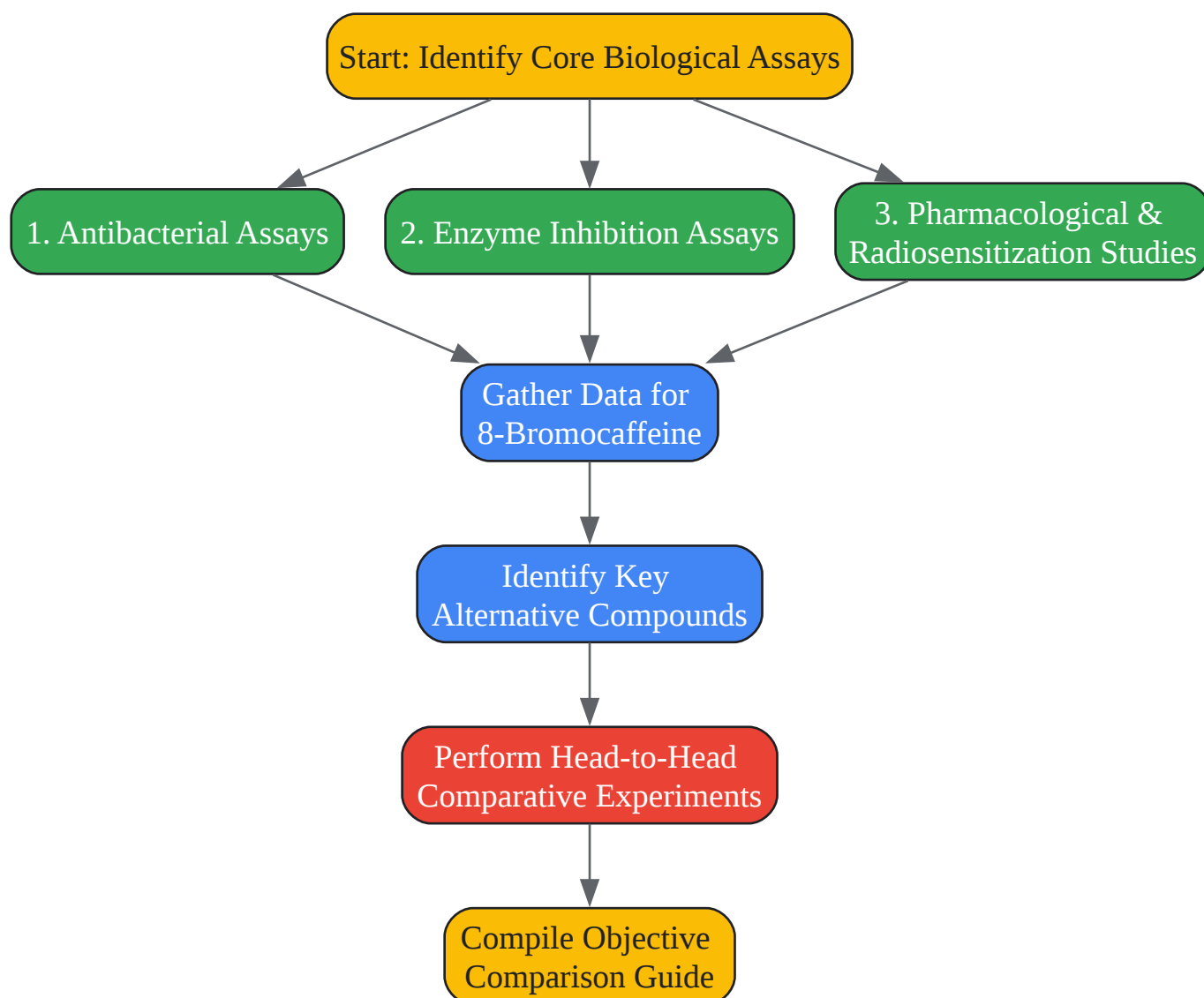
Synthesis and Experimental Protocols

A common starting point for researching 8-substituted caffeine derivatives is the synthesis of 8-bromocaffeine itself.

- **Synthesis of 8-Bromocaffeine:** The compound is typically produced by direct bromination of caffeine. This can be done with bromine in glacial acetic acid, often with sodium acetate to act as an acid scavenger [1]. An alternative method uses hydrogen peroxide to oxidize sodium bromide in an aqueous caffeine solution, with reported yields of around 85% [1].
- **Synthesis of 8-(substituted)aryloxycaffeine Derivatives:** These are prepared from 8-bromocaffeine and various (substituted) phenols via a **modified Ullmann reaction** [2] [3]. This is a copper-catalyzed nucleophilic aromatic substitution. A typical procedure involves refluxing a mixture of 8-bromocaffeine, the phenol, sodium carbonate, copper powder, and a solvent like dimethylformamide (DMF) for several hours [3].

Suggested Pathway for Your Comparison Guide

Since a direct, multi-assay performance comparison for 8-bromocaffeine is not readily available, you may need to build this guide from foundational research. Here is a potential workflow to create a comprehensive and objective comparison, which you can visualize in the following diagram.



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Title: Workflow for Building a Biological Assay Comparison Guide

This process involves:

- **Identifying Core Assays:** Focus on the key areas where 8-bromocaffeine shows activity, such as **antibacterial tests**, **enzyme inhibition assays** (e.g., against topoisomerase II), and **in vivo pharmacological studies** (e.g., for analgesic activity or radiosensitization) [2] [1].
- **Gathering 8-Bromocaffeine Data:** Compile all available quantitative data (like MIC values) and detailed experimental protocols from existing literature for the assays identified above [2].
- **Identifying Alternatives:** Select relevant compounds for comparison. These could be other caffeine derivatives (like the ones mentioned in the table), standard drugs used in the same indications (e.g., common analgesics or known topoisomerase inhibitors), or a vehicle control.

- **Performing Comparative Experiments:** Conduct parallel experiments under identical, controlled conditions to generate objective, head-to-head performance data for 8-bromocaffeine and the selected alternatives.

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References

1. - 8 - Wikipedia Bromocaffeine [en.m.wikipedia.org]
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3. Synthesis and X-ray crystal structure of - (4-bromophenoxy) caffeine [redalyc.org]

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